Application Notes and Protocols: RNA-seq Analysis of VTP50469 Fumarate Treated Leukemia Cells

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Compound of Interest	
Compound Name:	VTP50469 fumarate
Cat. No.:	B13426403

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Introduction

VTP50469 fumarate is a potent and selective small molecule inhibitor of the Menin-MLL1 interaction, a critical dependency in certain subtypes of acute leukemia, particularly those with MLL rearrangements (MLL-r) or NPM1 mutations.[1][2] By disrupting the Menin-MLL1 complex, VTP50469 aims to reverse the aberrant gene expression program that drives leukemogenesis. This document provides detailed protocols for the analysis of leukemia cells treated with **VTP50469 fumarate**, with a focus on RNA sequencing (RNA-seq) to elucidate the compound's effect on the transcriptome.

Quantitative Data Summary

The following tables summarize the in vitro efficacy of VTP50469 and its impact on gene expression in various leukemia cell lines.

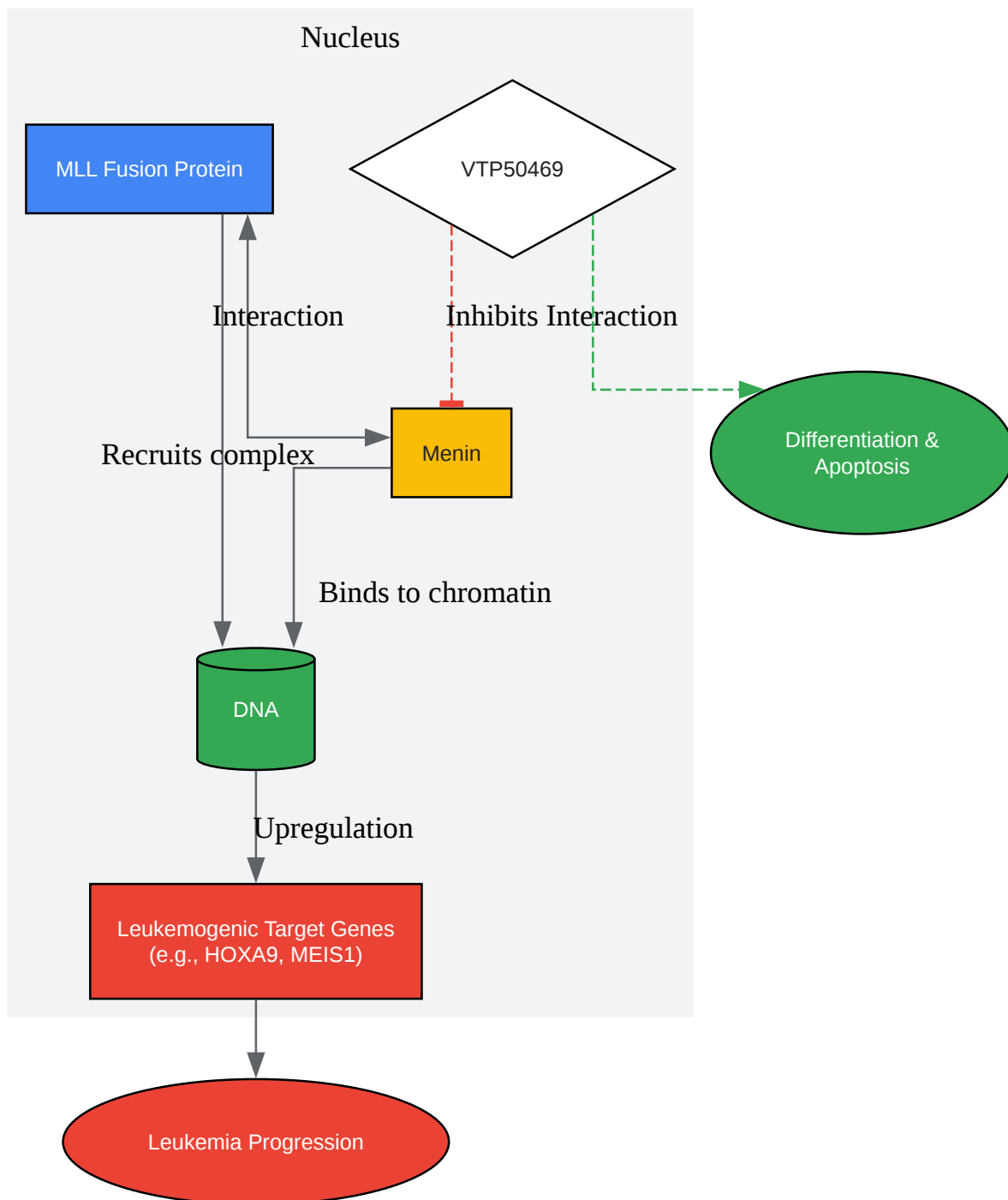Table 1: VTP50469 IC50 Values in Leukemia Cell Lines

Cell Line	Leukemia Subtype	IC50 (nM)
MOLM13	MLL-r AML	13[3][4][5]
MV4;11	MLL-r AML	17[3][4][5]
RS4;11	MLL-r ALL	25[3][4][5]
THP1	MLL-r AML	37[3][4][5]
NOMO1	MLL-r AML	30[3][4][5]
ML2	MLL-r AML	16[3][4][5]
EOL1	MLL-r AML	20[3][4][5]
KOPN8	MLL-r ALL	15[3][4][5]
HB11;19	MLL-r ALL	36[3][4][5]
SEMK2	MLL-r ALL	27[3][4][5]

Table 2: Gene Expression Changes in Leukemia Cell Lines Treated with VTP50469

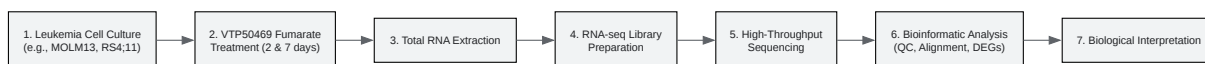| Cell Line	Treatment Duration	Number of Genes with >2-fold Decrease in Expression	Key Downregulated Genes
MOLM13	2 days	153	MEIS1, MEF2C, JMJD1C, PBX3[6]
MOLM13	7 days	160	MEIS1, MEF2C, JMJD1C, PBX3[6]
RS4;11	2 days	61	MEIS1, MEF2C, JMJD1C, PBX3[6]
RS4;11	7 days	475	MEIS1, MEF2C, JMJD1C, PBX3[6]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of VTP50469 and the experimental workflow for RNA-seq analysis.

VTP50469 Mechanism of Action.

1. Leukemia Cell Culture (e.g., MOLM13, RS4;11) → 2. VTP50469 Fumarate Treatment (2 & 7 days) → 3. Total RNA Extraction → 4. RNA-seq Library Preparation → 5. High-Throughput Sequencing → 6. Bioinformatic Analysis (QC, Alignment, DEGs) → 7. Biological Interpretation

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- 6. stemcell.com [stemcell.com]

- To cite this document: BenchChem. [Application Notes and Protocols: RNA-seq Analysis of VTP50469 Fumarate Treated Leukemia Cells]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13426403#rna-seq-analysis-of-vtp50469-fumarate-treated-leukemia-cells]

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